

Timelotem: A Technical Overview of a Benzodiazepine Derivative

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Compound of Interest

Compound Name:	Timelotem
CAS No.:	120106-98-1
Cat. No.:	B15617451

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Timelotem is a 1,2-fused 1,4-benzodiazepine derivative with potential applications in neuroscience research. This document provides a summary of its known molecular structure and general properties based on available chemical database information. However, a comprehensive in-depth technical guide with detailed experimental data and protocols is not feasible at this time due to the limited availability of published primary research on this specific compound.

Molecular Structure and Physicochemical Properties

The fundamental characteristics of **Timelotem** are summarized below. This information is compiled from publicly accessible chemical databases.

Property	Value
Molecular Formula	C ₁₇ H ₁₈ FN ₃ S
Molecular Weight	315.4 g/mol
IUPAC Name	10-fluoro-3-methyl-7-thiophen-2-yl-2,4,4a,5-tetrahydro-1H-pyrazino[1,2-a][1][2]benzodiazepine
CAS Number	96306-34-2
Canonical SMILES	<chem>CN1CCN2C(C1)CN=C(C3=C2C=C(C=C3)F)C4=CC=CS4</chem>

Pharmacological Profile

Timelotem is categorized as a compound with potential antipsychotic, sedative, anxiolytic, and anticonvulsant effects. Its mechanism of action is thought to be related to the enhancement of the neurotransmitter γ-aminobutyric acid (GABA), which is the primary inhibitory neurotransmitter in the central nervous system. This mode of action is characteristic of the benzodiazepine class of drugs.

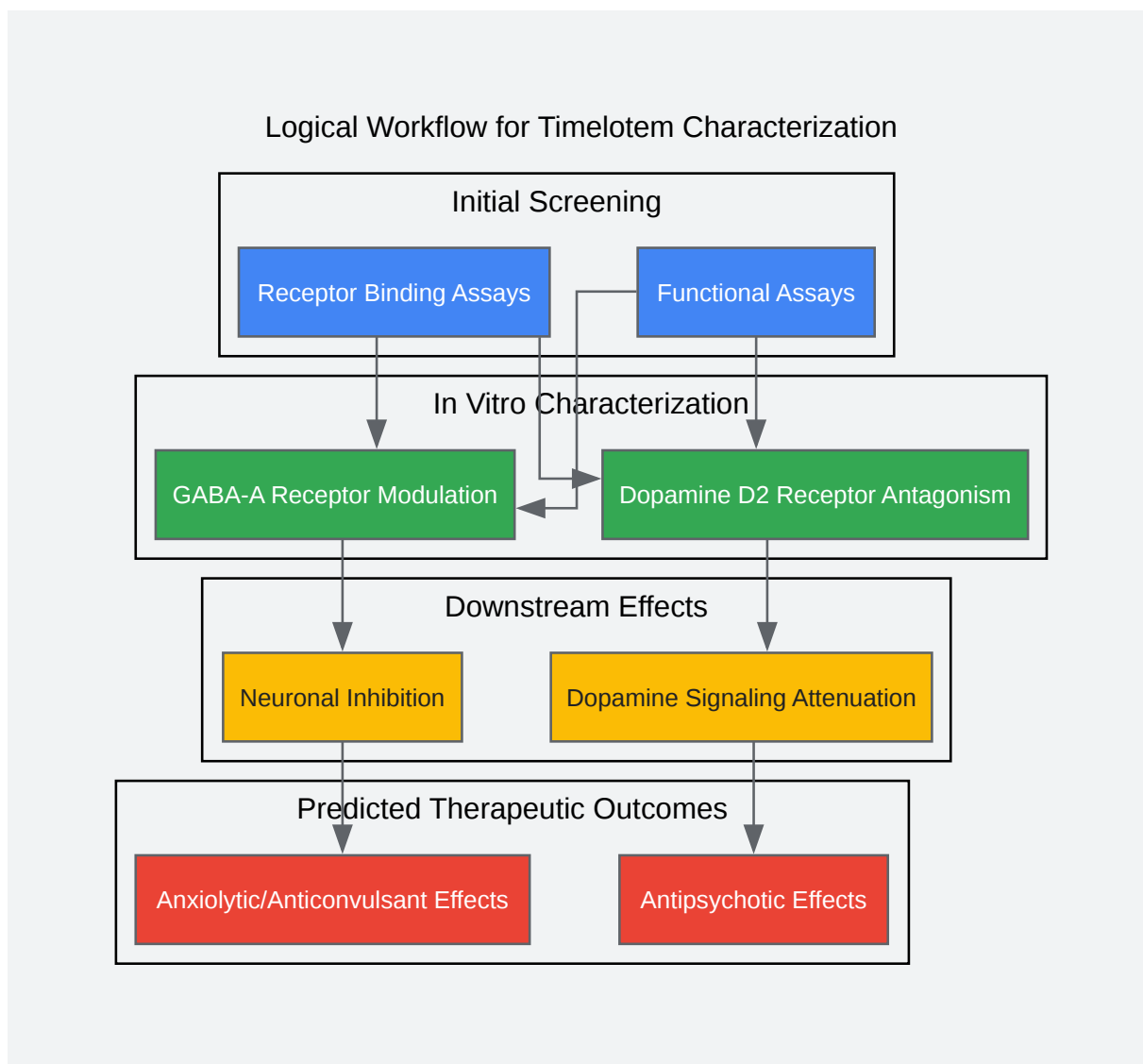
Limitations in Available Data

A thorough search of scientific literature and databases did not yield specific quantitative data for **Timelotem**, including:

- **Binding Affinities:** No published K_i or K_d values for specific receptor subtypes (e.g., GABA-A receptor subunits, dopamine receptors, serotonin receptors) were found.
- **Potency Data:** IC_{50} or EC_{50} values from in vitro or in vivo assays are not publicly available.
- **Pharmacokinetic Data:** Information regarding the absorption, distribution, metabolism, and excretion (ADME) of **Timelotem** in any biological system is not documented in the available literature.
- **Detailed Experimental Protocols:** Without primary research articles, specific experimental methodologies used to characterize **Timelotem** cannot be provided.

Hypothesized Signaling Pathway and Mechanism of Action

Given that **Timelotem** is a benzodiazepine derivative with suggested antipsychotic properties, a logical workflow for its initial characterization would involve assessing its interaction with both the GABAergic and dopaminergic systems.



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Logical Workflow for **Timelotem** Characterization

The diagram above illustrates a hypothetical workflow for investigating the molecular properties of **Timelotem**, starting from initial screening to predicted therapeutic outcomes based on its chemical class.

Conclusion

While the basic molecular identity of **Timelotem** is established, there is a notable absence of detailed, publicly available experimental data. The information presented here is a consolidation of existing database entries. For drug development professionals and researchers, **Timelotem** represents a compound for which primary characterization studies would be necessary to elucidate its specific pharmacological profile. Without such studies, a comprehensive technical guide that meets the standards of in-depth scientific and technical documentation cannot be constructed. Further research is required to determine its binding affinities, functional potencies, and pharmacokinetic properties to fully understand its potential as a therapeutic agent.

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References

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